

Personal protective equipment for handling Ofurace

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ofurace

Cat. No.: B1677186

[Get Quote](#)

Essential Safety and Handling Guide for Ofurace

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Ofurace**. Adherence to these procedures is critical to ensure personal safety and mitigate environmental contamination.

Ofurace is a phenylamide fungicide recognized for its systemic, curative, and protective action against a range of fungal pathogens.^[1] It functions by disrupting the synthesis of fungal nucleic acids through the inhibition of RNA polymerase I.^[1] While effective in its application, **Ofurace** presents hazards that necessitate stringent safety measures in a laboratory setting. It is harmful if swallowed, causes serious eye irritation, and is very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

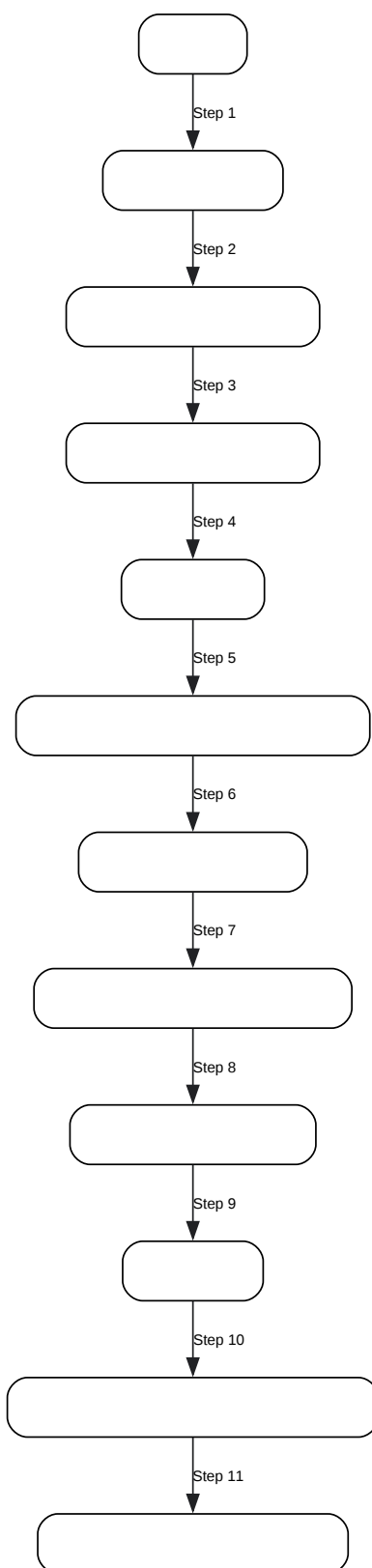
Proper selection and use of PPE are the first line of defense against exposure to **Ofurace**. The following table summarizes the required PPE for various handling procedures.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Preparing Solutions	Chemical safety goggles with side shields	Nitrile or butyl rubber gloves	Lab coat or chemical-resistant apron	N95 or P1 dust mask (if handling powder)
Handling Solutions	Chemical safety goggles with side shields	Nitrile or butyl rubber gloves	Lab coat	Not generally required if handled in a well-ventilated area or fume hood
Spill Cleanup	Chemical safety goggles with side shields	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or coveralls	Air-purifying respirator with appropriate cartridges
Waste Disposal	Chemical safety goggles with side shields	Nitrile or butyl rubber gloves	Lab coat	Not generally required if waste is properly contained

Safe Handling and Operational Protocols

Strict adherence to the following step-by-step protocols is mandatory when working with **Ofurace**.

Experimental Workflow for Handling Ofurace



[Click to download full resolution via product page](#)

Caption: Standard workflow for the safe handling of **Ofurace** in a laboratory setting.

Detailed Methodologies

1. Preparation and Weighing:

- Always handle solid **Ofurace** within a certified chemical fume hood to prevent inhalation of dust particles.
- Use an analytical balance with a draft shield.
- Employ anti-static weigh boats or paper.
- Ensure all necessary equipment (spatulas, weigh boats, solvent, etc.) is within the fume hood before starting.

2. Solution Preparation:

- Slowly add the weighed **Ofurace** to the solvent to avoid splashing.
- If sonication is required, ensure the container is properly sealed.
- Clearly label all solutions with the chemical name, concentration, date, and your initials.

3. During Experimentation:

- Conduct all procedures involving **Ofurace** solutions in a well-ventilated area, preferably within a fume hood.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first aid procedures outlined below.
- Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

Immediate and appropriate action during an emergency can significantly minimize harm.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Spill Response:

- Evacuate the immediate area.
- Alert colleagues and the laboratory supervisor.
- Wearing appropriate PPE (see table above), contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully collect the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate the spill area with a suitable cleaning agent, followed by a water rinse.
- Place all contaminated cleaning materials into the hazardous waste container.

Disposal Plan

All **Ofurace** waste, including contaminated materials, must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid and liquid waste containing **Ofurace** in separate, clearly labeled, and sealed containers.
 - Do not mix **Ofurace** waste with other chemical waste streams unless compatibility has been confirmed.
- Disposal Protocol:

- Disposal of **Ofurace** waste must be conducted through a licensed professional waste disposal service.
- Incineration in a chemical incinerator equipped with an afterburner and scrubber is a recommended disposal method.[2]
- Never dispose of **Ofurace** down the drain or in the regular trash.

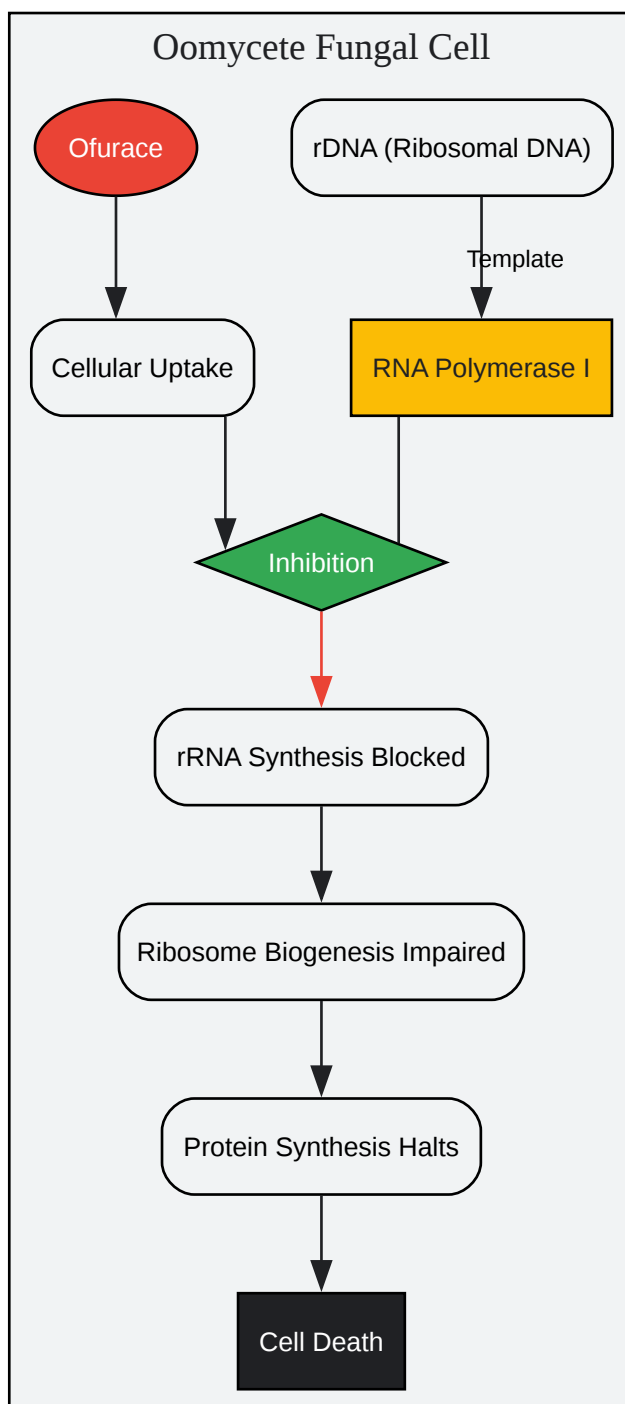
Toxicological and Physical Data

The following table summarizes key quantitative data for **Ofurace**.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₆ ClNO ₃	[3]
Molecular Weight	281.73 g/mol	[3]
CAS Number	58810-48-3	[3]
WHO Classification	III (Slightly hazardous)	
GHS Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation), H410 (Very toxic to aquatic life with long lasting effects)	

Mechanism of Action: Signaling Pathway

Ofurace, as a phenylamide fungicide, specifically targets oomycete pathogens.[4][5] Its mode of action is the inhibition of ribosomal RNA (rRNA) synthesis by targeting RNA polymerase I.[1][4] This disruption of a fundamental cellular process leads to the cessation of protein synthesis and ultimately, cell death in the target fungus.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway for **Ofurace**'s fungicidal action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sequence diversity in the large subunit of RNA polymerase I contributes to Mefenoxam insensitivity in *Phytophthora infestans* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. chemsafetypro.com [chemsafetypro.com]
- 4. Phenylamides | FRAC [frac.info]
- 5. resistance.nzpps.org [resistance.nzpps.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Ofurace]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677186#personal-protective-equipment-for-handling-ofurace]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com